

Application Notes: High-Throughput Lipid Quantification Using Internal Standards with MS-DIAL

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Compound of Interest

Compound Name: 20:0-20:1-20:0 TG-d5

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Introduction

Lipidomics, the large-scale study of cellular lipids, is a rapidly growing field providing critical insights into diagnostics, disease pathogenesis, and drug development. Accurate and reproducible quantification of lipid species is paramount for generating reliable data. However, variations introduced during sample preparation and mass spectrometry analysis can compromise precision. The use of internal standards (IS) is the gold standard for correcting these variations, ensuring high-quality quantitative results. An internal standard is a lipid species chemically similar to the analyte of interest but not endogenously present in the sample, which is added at a known concentration to every sample before processing.

This document provides a detailed protocol for the quantification of lipids from plasma samples using a liquid chromatography-mass spectrometry (LC-MS/MS) based workflow, with data processing performed using MS-DIAL, a widely-used, free software for untargeted metabolomics and lipidomics.

Experimental Protocol: Plasma Lipidomics

This protocol outlines the key steps from sample preparation to data acquisition for a typical plasma lipidomics experiment.

Materials and Reagents

- Plasma samples (stored at -80°C)
- Internal Standard (IS) Mixture: A solution containing a variety of deuterated or odd-chain lipid standards representing different lipid classes (e.g., PC(17:0/17:0), PE(17:0/17:0), TG(17:0/17:0/17:0), Cer(d18:1/17:0)). The mixture should be prepared in a suitable organic solvent.
- Methyl-tert-butyl ether (MTBE)
- Methanol (MeOH)
- Water (H₂O), LC-MS grade
- 2-Propanol (IPA)
- Acetonitrile (ACN)
- Formic Acid (FA)
- Ammonium Formate

Lipid Extraction (Matyash Method)

- Sample Thawing: Thaw plasma samples on ice.
- Aliquoting: In a 2 mL microcentrifuge tube, add 20 µL of plasma.
- Internal Standard Spiking: Add 10 µL of the internal standard mixture to each plasma sample. Also prepare a quality control (QC) sample by pooling a small aliquot from each sample and a blank sample containing only the IS mixture.

- **Solvent Addition:** Add 225 μL of cold methanol to each tube. Vortex for 10 seconds to mix thoroughly.
- **Phase Separation:** Add 750 μL of MTBE. Vortex vigorously for 1 minute. Add 188 μL of H_2O and vortex for another 20 seconds.
- **Centrifugation:** Centrifuge the samples at 14,000 $\times g$ for 15 minutes at 4°C. This will result in two phases: an upper organic phase (containing lipids) and a lower aqueous phase.
- **Lipid Collection:** Carefully collect the upper organic phase (~600-700 μL) and transfer it to a new 1.5 mL tube.
- **Drying:** Dry the collected lipid extract under a gentle stream of nitrogen gas or using a vacuum concentrator.
- **Reconstitution:** Reconstitute the dried lipid extract in 100 μL of a suitable solvent for LC-MS analysis (e.g., IPA/ACN/ H_2O 2:1:1 v/v/v). Vortex for 20 seconds and centrifuge at 10,000 $\times g$ for 2 minutes to pellet any debris.
- **Sample Transfer:** Transfer the supernatant to an LC-MS vial with an insert for analysis.

LC-MS/MS Data Acquisition

- **LC System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Column:** A C18 reversed-phase column suitable for lipid separation (e.g., 2.1 mm $\times$ 100 mm, 1.8 μm particle size).
- **Mobile Phase A:** 60:40 ACN: H_2O with 10 mM ammonium formate and 0.1% formic acid.
- **Mobile Phase B:** 90:10 IPA:ACN with 10 mM ammonium formate and 0.1% formic acid.
- **Gradient:** A typical gradient runs from 30% B to 100% B over 15-20 minutes to elute lipids from the column.
- **Mass Spectrometer:** A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) capable of data-dependent acquisition (DDA) or data-independent acquisition (DIA).

- Ionization Mode: Electrospray ionization (ESI) in both positive and negative modes to cover a broad range of lipid classes.

Data Processing Protocol: MS-DIAL

MS-DIAL is a comprehensive software for untargeted data processing. The following steps guide the user through internal standard-based quantification.

Project Creation and Data Import

- New Project: Open MS-DIAL and select "File" > "New Project".
- Import Data: Select the raw data files (in .mzML, .abf, .cdf, etc.) acquired from the mass spectrometer.
- Parameter Setup:
 - Ionization Type: Select ESI.
 - Analysis Type: Choose "LC-MS/MS".
 - Data Type: Select "Profile" or "Centroid" based on your raw data.
 - MS1 & MS2 Tolerance: Set the mass accuracy tolerance based on your instrument (e.g., 0.01 Da for Q-TOF).
 - Lipid Identification: In the "Identification" tab, select the lipid query databases (e.g., LipidMaps).

Peak Picking and Alignment

- Set Parameters: Define parameters for peak detection (e.g., mass slice width, smoothing level) and alignment (e.g., retention time tolerance).
- Run Analysis: MS-DIAL will process each file to detect peaks, perform deconvolution, and then align the peaks across all samples based on their mass-to-charge ratio (m/z) and retention time.

Internal Standard Integration

- **Define Internal Standards:** After alignment, go to the "Alignment result" tab. Right-click and select "Compound" > "Set quantification reference".
- **Import IS List:** Create a text file listing your internal standards with their exact m/z, retention time (optional), and known concentration. Import this file into MS-DIAL. The software will use this list to locate the IS peaks in the alignment results.
- **Assign Standards:** For each lipid class you want to quantify, assign the most appropriate internal standard from your list. For example, all phosphatidylcholines (PC) can be quantified using PC(17:0/17:0).

Quantification and Normalization

- **Calculate Ratios:** MS-DIAL automatically calculates the peak height or area ratio of each detected lipid feature relative to its assigned internal standard.
- **Concentration Calculation:** The software uses the known concentration of the internal standard to convert these ratios into absolute or relative concentrations for each lipid.
- **Export Results:** The final data matrix can be exported as a .txt or .csv file. This file will contain the normalized peak heights or calculated concentrations for all identified lipids in every sample.

Data Presentation: Quantitative Results

The output from MS-DIAL can be summarized in a table for clear comparison of lipid concentrations across different sample groups.

Lipid ID	Lipid Class	Adduct	RT (min)	m/z	Group A Conc. (μM)	Group B Conc. (μM)	p-value
PC(16:0/18:1)	PC	[M+H] ⁺	8.21	760.585	150.2	255.8	0.002
PE(18:0/20:4)	PE	[M+H] ⁺	9.54	768.554	45.1	30.5	0.045
TG(16:0/18:1/18:2)	TG	[M+NH ₄] ⁺	15.32	876.789	210.7	450.1	<0.001
Cer(d18:1/24:0)	Cer	[M+H] ⁺	12.88	648.631	12.3	25.9	0.005
SM(d18:1/16:0)	SM	[M+H] ⁺	7.95	703.596	88.4	110.2	0.031

Table 1: Example of a quantitative lipidomics data summary. Concentrations are calculated based on internal standard normalization. Statistical significance (p-value) highlights differences between experimental groups.

Visualizations

Lipidomics Experimental and Data Workflow

The following diagram illustrates the complete workflow from sample collection to final data analysis.

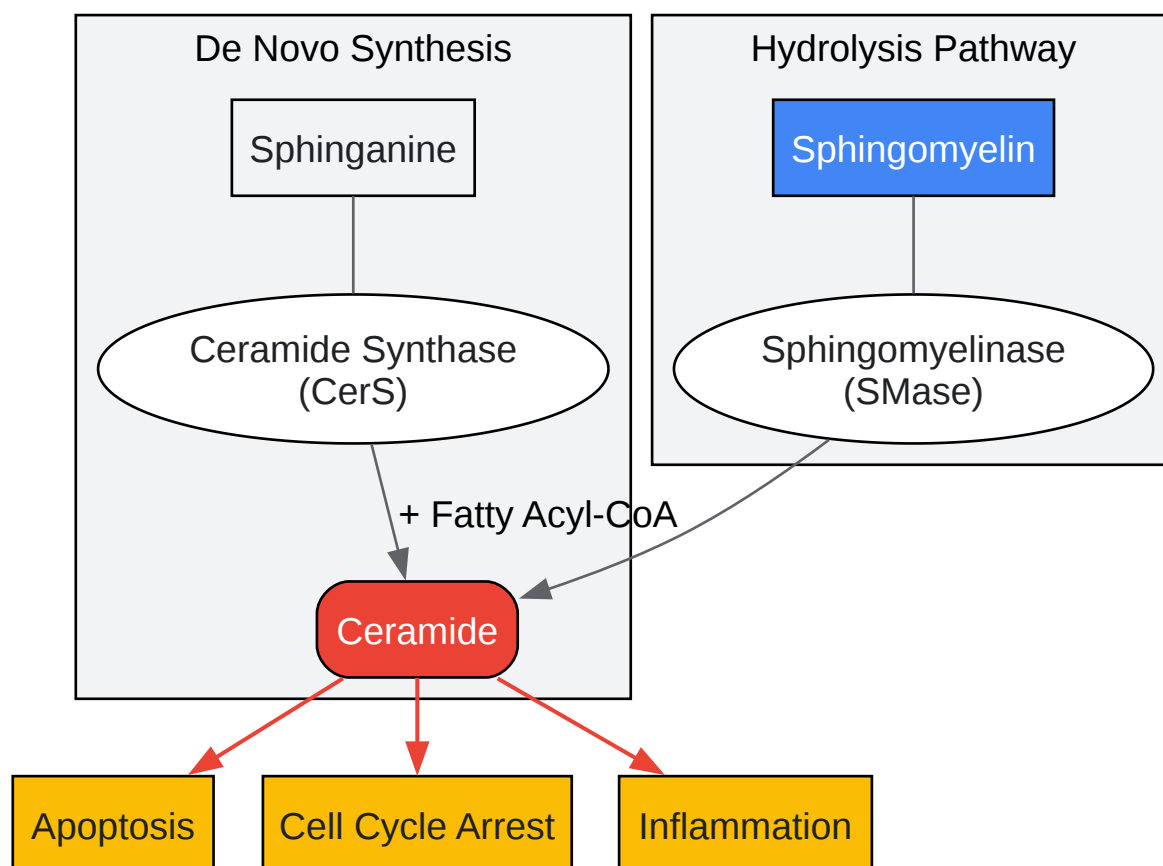


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Figure 1: A flowchart of the lipidomics workflow.

Simplified Ceramide Signaling Pathway

Ceramides are central signaling lipids involved in cellular processes like apoptosis, cell cycle arrest, and inflammation. This diagram shows a simplified overview of their synthesis and signaling roles.



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Figure 2: Simplified ceramide synthesis and signaling.

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